

A Spectroscopic Deep Dive: Unraveling the Molecular Signature of 2-Tetralone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Tetralone

Cat. No.: B1666913

[Get Quote](#)

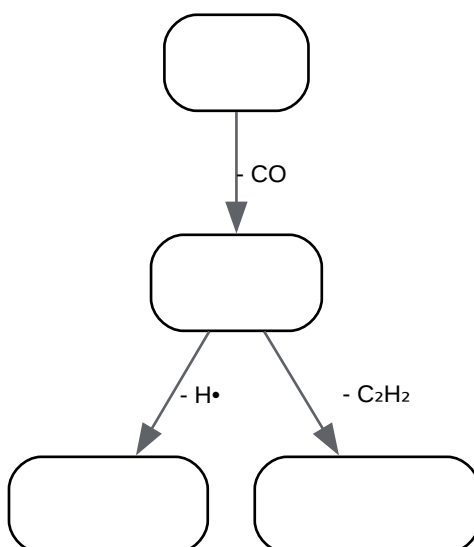
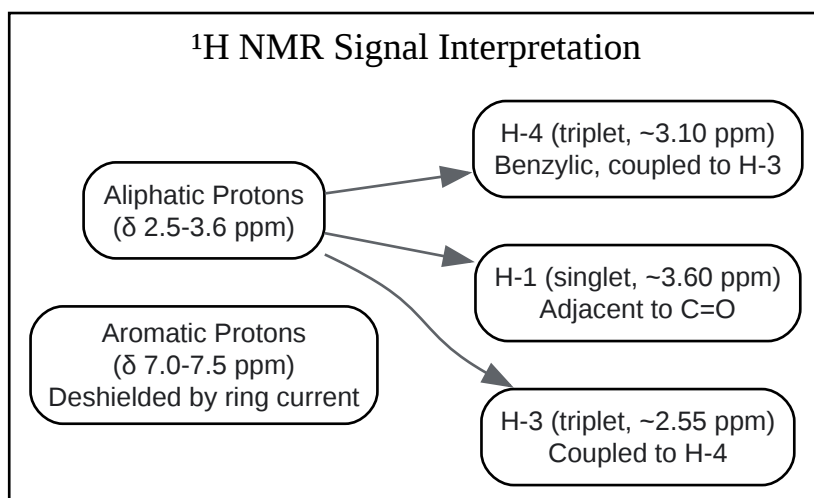
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Tetralone, with the chemical formula $C_{10}H_{10}O$, is a bicyclic aromatic ketone that serves as a crucial intermediate in the synthesis of a wide array of pharmacologically active compounds and other fine chemicals.^[1] Its rigid, conformationally restrained scaffold makes it an attractive building block in drug discovery. A thorough understanding of its structural and electronic properties is paramount for its effective utilization. This technical guide provides a comprehensive analysis of the spectroscopic data of **2-tetralone**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), offering insights into its molecular architecture and behavior. This document is designed to be a practical resource for scientists, enabling confident identification and characterization of this important synthetic intermediate.

Chemical Structure of 2-Tetralone

To fully appreciate the spectroscopic data, it is essential to first visualize the structure of **2-tetralone** and the numbering convention used for assigning signals.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Tetralone - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [A Spectroscopic Deep Dive: Unraveling the Molecular Signature of 2-Tetralone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666913#2-tetralone-spectroscopic-data-nmr-ir-ms\]](https://www.benchchem.com/product/b1666913#2-tetralone-spectroscopic-data-nmr-ir-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com